

# ARD-61: A Technical Guide to Target Engagement and Binding Affinity

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: ARD-61

Cat. No.: B13466726

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

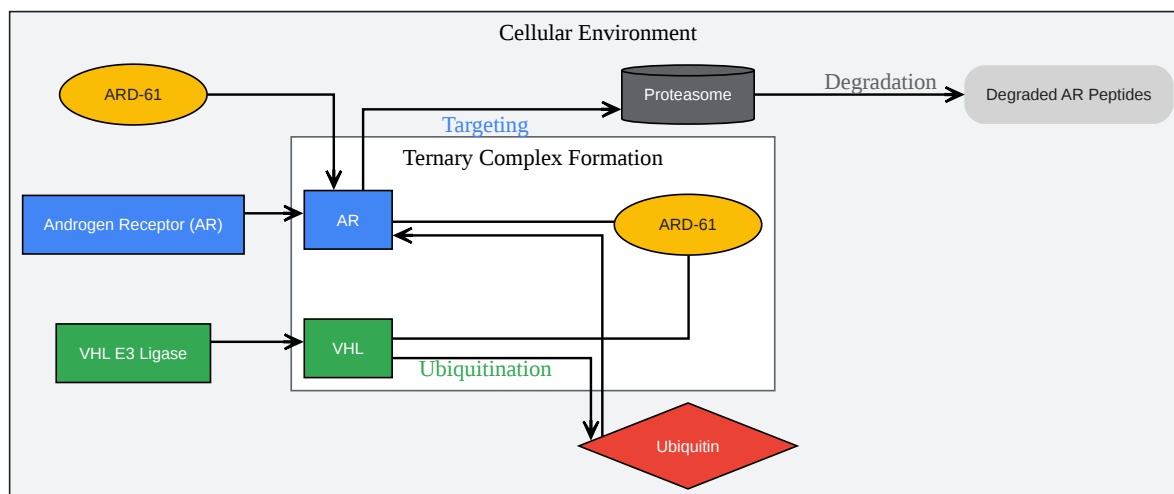
## Executive Summary

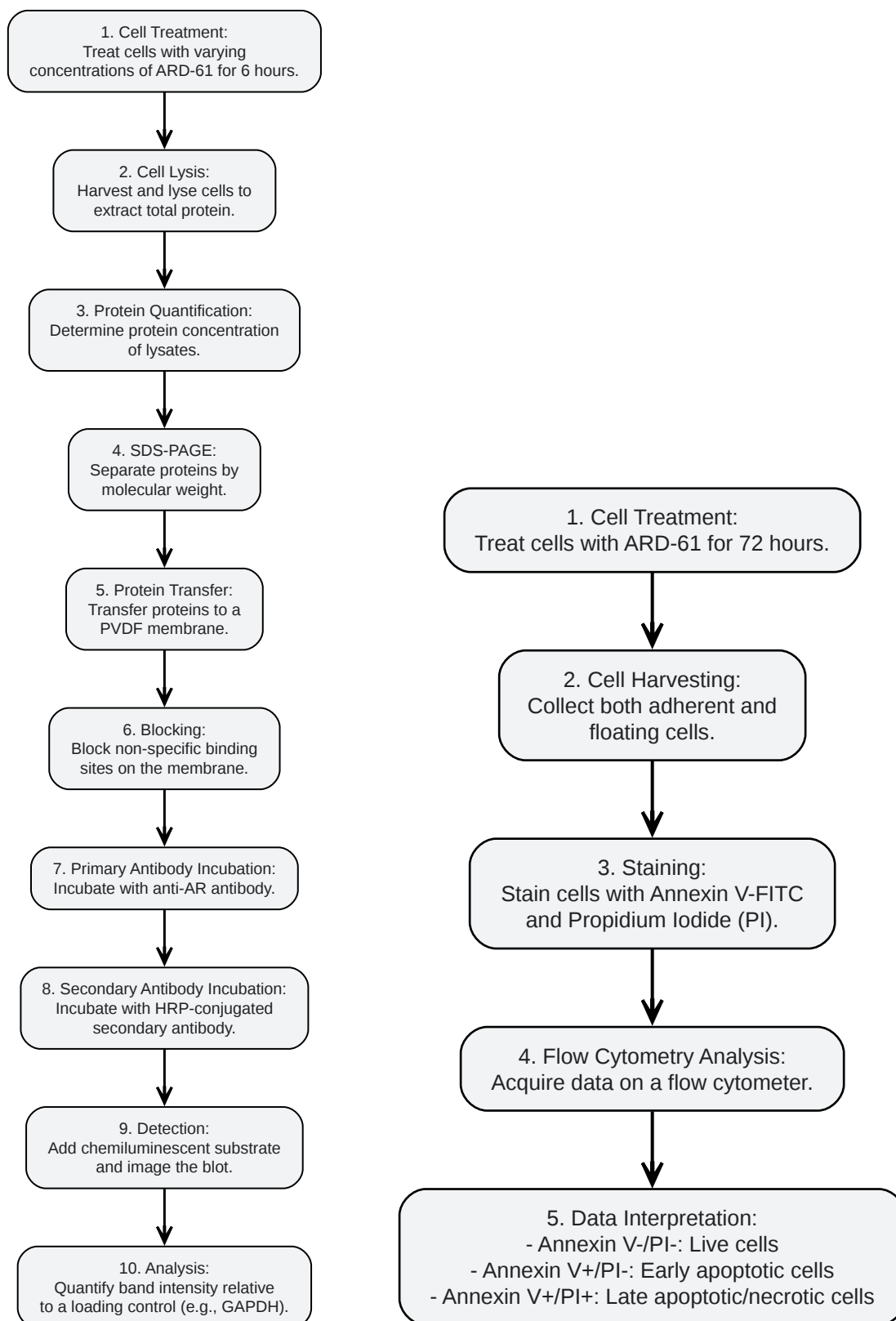
**ARD-61** is a potent and specific Proteolysis Targeting Chimera (PROTAC) designed to induce the degradation of the Androgen Receptor (AR), a key driver in various cancers, notably prostate and breast cancer. This document provides a comprehensive technical overview of **ARD-61**, detailing its mechanism of action, target engagement, and binding affinity as demonstrated through a series of preclinical studies. Quantitative data from these studies are presented to illustrate its efficacy in vitro and in vivo. Detailed methodologies for the key experiments are provided to enable replication and further investigation.

## Mechanism of Action: Targeted Protein Degradation

**ARD-61** functions as a heterobifunctional molecule, simultaneously binding to the Androgen Receptor and the Von Hippel-Lindau (VHL) E3 ubiquitin ligase. This ternary complex formation facilitates the ubiquitination of the AR, marking it for degradation by the cell's native proteasome machinery. This targeted protein degradation approach offers a powerful alternative to traditional inhibition, as it eliminates the target protein entirely. The degradation of

AR leads to the inhibition of AR signaling pathways, resulting in cell cycle arrest and apoptosis in AR-positive cancer cells.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [ARD-61: A Technical Guide to Target Engagement and Binding Affinity]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13466726/docs#ard-61-a-technical-guide-to-target-engagement-and-binding-affinity\]](https://www.benchchem.com/product/b13466726/docs#ard-61-a-technical-guide-to-target-engagement-and-binding-affinity)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)